

An In-depth Technical Guide to N-Nitroso Guvacoline-d4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Nitroso guvacoline-d4*

CAS No.: 1330277-21-8

Cat. No.: B1147079

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Nitroso guvacoline-d4**, a deuterated analog of the areca nut-derived nitrosamine, N-Nitroso guvacoline. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its molecular properties, analytical methodologies, and biological significance.

Molecular Profile

N-Nitroso guvacoline-d4 is the isotopically labeled version of N-Nitroso guvacoline, a compound found in the saliva of betel quid chewers.^[1] The incorporation of four deuterium atoms increases its molecular weight, making it a valuable internal standard for quantitative analysis by mass spectrometry.

The key quantitative data for **N-Nitroso guvacoline-d4** and its non-deuterated counterpart are summarized in the table below for easy comparison.

| Compound | Molecular Formula | Molecular Weight (g/mol) | CAS Number |
|-------------------------|--|--------------------------|--------------|
| N-Nitroso guvacoline-d4 | C ₇ H ₆ D ₄ N ₂ O ₃ | 174.19 | 1330277-21-8 |
| N-Nitroso guvacoline | C ₇ H ₁₀ N ₂ O ₃ | 170.17 | 55557-02-3 |

Experimental Protocols for Analysis

The accurate detection and quantification of N-Nitroso compounds are critical due to their potential carcinogenicity. The most common analytical techniques employed are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

A generic solid-phase extraction (SPE) protocol for the purification of nitrosamines from biological matrices is outlined below.

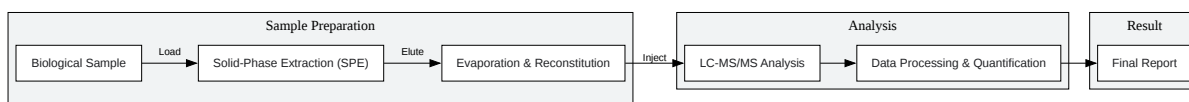
- **Conditioning:** The SPE cartridge (e.g., C18) is conditioned with 6 mL of dichloromethane, followed by 6 mL of methanol, and finally 6 mL of water.
- **Sample Loading:** The biological sample (e.g., saliva, urine) is loaded onto the conditioned cartridge.
- **Washing:** The cartridge is washed with 10 mL of 10% methanol in water to remove polar interferences.
- **Elution:** The target analytes are eluted with 8 mL of dichloromethane.
- **Concentration:** The eluate is concentrated under a gentle stream of nitrogen.
- **Reconstitution:** The residue is reconstituted in a suitable solvent (e.g., mobile phase) for LC-MS/MS or derivatized for GC-MS analysis.

LC-MS/MS is a highly sensitive and selective method for the analysis of N-nitroso compounds.

- **Chromatographic Separation:**

- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.7 μ m) is typically used.
- Mobile Phase: A gradient elution with water (containing 0.1% formic acid) and acetonitrile (or methanol) is commonly employed.
- Flow Rate: A flow rate of 0.2-0.4 mL/min is standard.
- Column Temperature: Maintained at around 40°C.
- Mass Spectrometric Detection:
 - Ionization: Positive ion electrospray ionization (ESI+) is a common mode.
 - Scan Mode: Multiple Reaction Monitoring (MRM) is used for quantification, providing high selectivity and sensitivity.
 - MRM Transitions: Specific precursor-to-product ion transitions for N-Nitroso guvacoline and its deuterated internal standard are monitored. For N-Nitroso guvacoline, a potential transition could be m/z 171.1 \rightarrow 141.1.

The following diagram illustrates a typical experimental workflow for the analysis of N-Nitroso guvacoline in a biological sample.



[Click to download full resolution via product page](#)

Fig. 1: Experimental workflow for N-Nitroso guvacoline analysis.

Biological Effects and Signaling Pathways

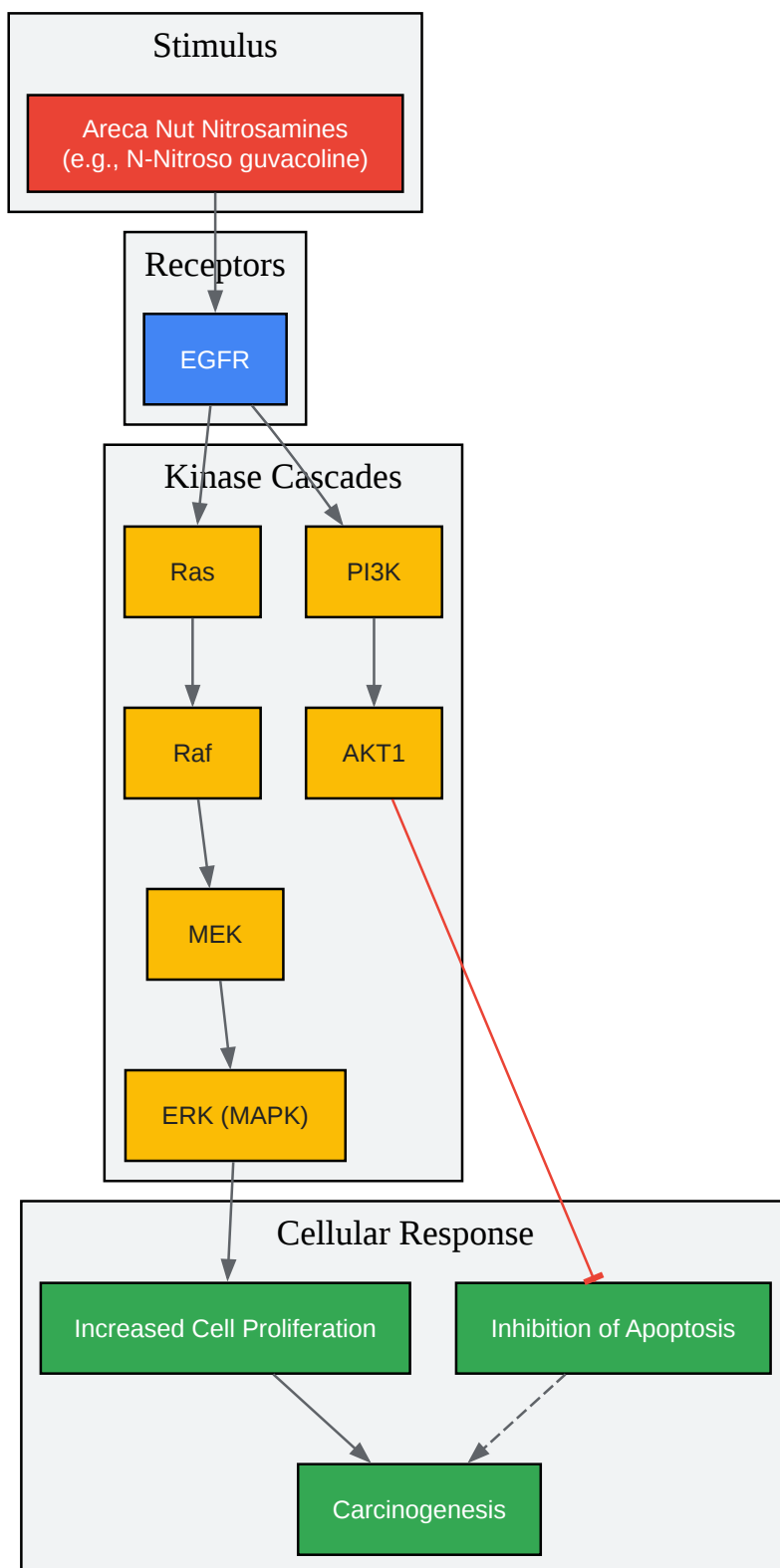
N-Nitroso guvacoline, being an areca nut-derived nitrosamine, is implicated in the pathogenesis of oral cancer.[2] Its biological effects are primarily attributed to its genotoxic and

cytotoxic properties.

N-nitroso compounds are known to exert their carcinogenic effects through the formation of reactive electrophilic species that can alkylate DNA.[3] This DNA damage, if not properly repaired, can lead to mutations and the initiation of cancer.

Studies on areca nut and its derivatives have identified several key signaling pathways that are dysregulated, contributing to carcinogenesis.[4] These pathways are often interconnected and play crucial roles in cell proliferation, survival, and apoptosis.

The diagram below illustrates the relationship between areca nut-derived nitrosamines and key oncogenic signaling pathways.



[Click to download full resolution via product page](#)

Fig. 2: Areca nut nitrosamine-induced signaling pathways.

This guide provides foundational knowledge for the study of **N-Nitroso guvacoline-d4**. For further detailed protocols and safety information, it is essential to consult the relevant scientific literature and safety data sheets.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. N-Nitroso Guvacoline | CAS 55557-02-3 | LGC Standards \[lgcstandards.com\]](#)
- [2. Cytotoxic and genotoxic effects of areca nut-related compounds in cultured human buccal epithelial cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Mechanisms of action of N-nitroso compounds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. mednexus.org \[mednexus.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Nitroso Guvacoline-d4]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1147079/docs#an-in-depth-technical-guide-to-n-nitroso-guvacoline-d4\]](https://www.benchchem.com/product/b1147079/docs#an-in-depth-technical-guide-to-n-nitroso-guvacoline-d4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)